

Navigating the Synthesis Landscape: A Technical Safety Guide to 2-Iodo-4-methoxyphenylamine

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Compound of Interest

Compound Name: 2-Iodo-4-methoxyphenylamine

Cat. No.: B071198

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Introduction: The Synthetic Potential and Inherent Risks of 2-Iodo-4-methoxyphenylamine

2-Iodo-4-methoxyphenylamine, also known as 2-iodo-4-methoxyaniline, is a substituted aniline derivative with significant applications in pharmaceutical and chemical synthesis.^[1] Its molecular structure, featuring an iodine atom, a methoxy group, and an amino group on a benzene ring, makes it a valuable intermediate for constructing more complex molecules, particularly benzothiazole compounds which are pivotal in medicinal chemistry.^[1] However, the very reactivity that makes this compound a useful building block also necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides an in-depth examination of the material safety data for **2-Iodo-4-methoxyphenylamine**, offering not just procedural steps but the scientific rationale behind them to ensure the safety of laboratory personnel and the integrity of research.

Section 1: Chemical and Physical Identity

A foundational aspect of safe handling is a comprehensive understanding of the compound's physical and chemical properties. This data informs storage conditions, appropriate handling techniques, and emergency response measures.

Property	Value	Source
CAS Number	191348-14-8	[1] [2] [3]
Molecular Formula	C7H8INO	[1] [2] [3]
Molecular Weight	249.05 g/mol	[2] [3]
Appearance	Brown to black liquid or solid/semi-solid	[1]
Boiling Point	305.0 ± 27.0 °C (Predicted)	[1] [4]
Flash Point	138.3 °C	[1] [4]
Density	1.807 ± 0.06 g/cm ³ (Predicted)	[1] [4]
Solubility	Sparingly soluble in water	[3]
Storage Temperature	2-8°C, protected from light	[1]

Section 2: Hazard Identification and GHS Classification

2-Iodo-4-methoxyphenylamine is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding its potential dangers.

GHS Pictograms:

Danger

GHS Hazard Statements:[\[2\]](#)

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H315: Causes skin irritation
- H318: Causes serious eye damage

- H319: Causes serious eye irritation
- H332: Harmful if inhaled
- H335: May cause respiratory irritation

Primary Hazards:[2]

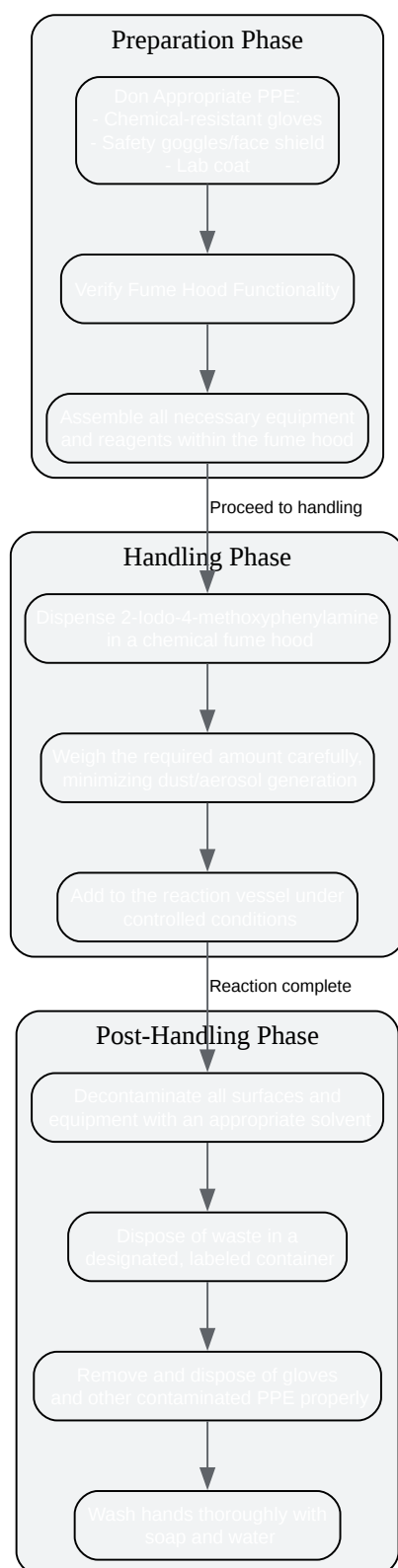
- Corrosive: The potential to cause serious eye damage underscores its corrosive nature.
- Irritant: It is a known skin and respiratory irritant.
- Acute Toxicity: The compound is harmful through oral, dermal, and inhalation routes of exposure.

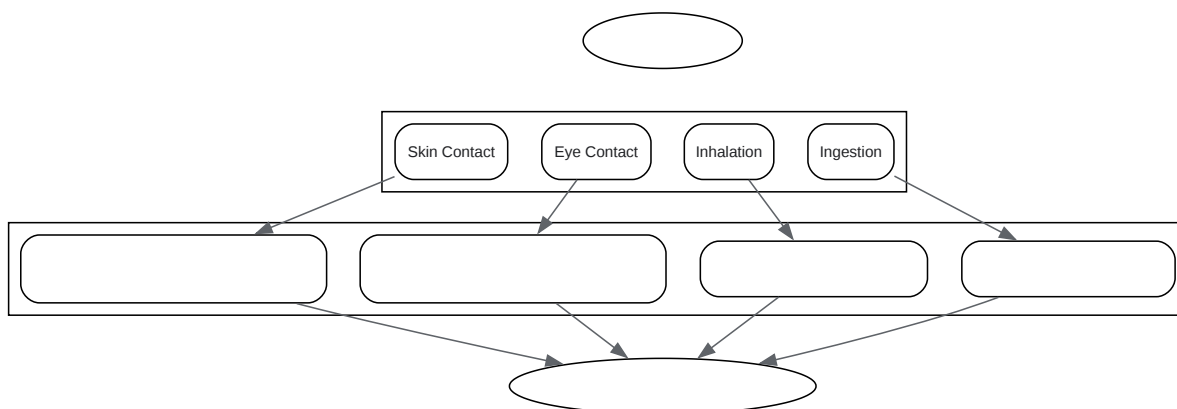
The presence of the iodo- group and the aromatic amine functionality are key contributors to its toxicological profile. Aromatic amines, as a class, are known for their potential to be absorbed through the skin and to cause irritation. The iodine atom can also contribute to reactivity and potential toxicity.

Section 3: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to mitigating the risks associated with **2-Iodo-4-methoxyphenylamine**. The following workflow is designed to provide a systematic approach to its safe management in a laboratory setting.

Experimental Workflow for Safe Handling





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com